

amprolium compared to other anticoccidial drugs efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Amprolium

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Comparative Efficacy of Anticoccidial Drugs

Drug Class	Drug Name	Comparative Efficacy Findings	Key Experimental Metrics	
Chemical Anticoccidial	Amprolium	Effective, but often outperformed by other drugs. • Ranked 2nd best out of 5 drugs in one study [1]. • Less effective than Monensin in improving weight gain and reducing oocyst output [2]. • Shows efficacy in sheep, reducing OPG by >95% [3].	Weight gain, FCR, lesion score, oocyst output, mortality [1] [4] [2].	
Chemical Anticoccidial	Triazinone	Highly effective; consistently top-ranked. • Showed the highest effectiveness among 5 experimental drugs [1].	Global Index (weight gain, FCR, lesion score, oocyst index, mortality) [1].	
Chemical Anticoccidial	Diclazuril	Highly effective. • Demonstrated slightly better results than amprolium and a branded herbal drug in reducing oocyst counts and mortality [5].	Oocyst output, mortality rates, FCR, lesion scores [5].	
Chemical Anticoccidial	Ionophore	Monensin	Shows variable performance compared to amprolium. • More efficient than amprolium in improving weight gain and reducing oocysts in broilers [2]. • In another study, the negative control and monensin group had the greatest body weight gain [6].	Weight gain, feed conversion, oocyst count, lesion score, mortality [6] [2].
Sulfonamide	Sulphaclozine	Low efficacy; resistance evident. • Resistance was evident in all field isolates tested [1].	Global Index (weight gain, FCR, lesion score, oocyst index, mortality) [1].	
Chemical Anticoccidial	Ionophore	Maduramicin	Limited efficacy to partial resistance. • Showed limited efficacy against caecal coccidiosis [1].	Global Index (weight gain, FCR, lesion score, oocyst index, mortality) [1].

Detailed Experimental Insights

Beyond the direct comparisons, the studies provide deeper insights into the specific experimental conditions and additional findings concerning **amprolium**.

Amprolium in Combination and Comparison Studies

- **Efficacy Ranking:** In a 2025 battery cage study on *Eimeria tenella*-infected chickens, five drugs were ranked based on a **Global Index** (a composite of weight gain, feed conversion ratio, lesion score, oocyst index, and mortality). The efficacy ranking was: **1. Toltrazuril > 2. Amprolium + Sulphaquinoxaline > 3. Amprolium** [1].
- **Synergy with Probiotics:** A 2025 study investigated **amprolium** alongside a probiotic complex. While **amprolium monotherapy** effectively improved body weight gain and reduced oocyst shedding and lesion scores, its combination with probiotics did not yield superior results and, unexpectedly, led to higher lesion scores. However, the combination resulted in **zero mortality**, suggesting a possible immunomodulatory benefit [4].
- **Versatility Across Livestock:** The efficacy of **amprolium** is recognized in multiple species. U.S. federal regulations outline its use for prevention and treatment of coccidiosis in chickens, turkeys, pheasants, and calves [7]. A study in sheep naturally infected with coccidiosis found **amprolium** to be highly effective, reducing the number of oocysts per gram of feces (OPG) by over 95% [3].

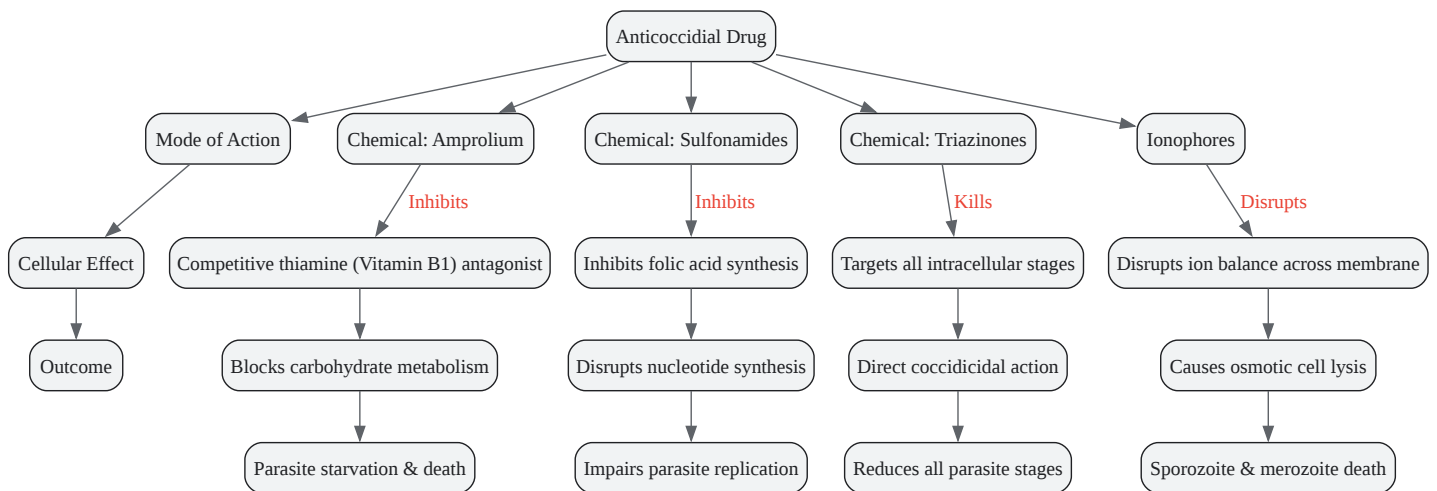
Key Experimental Protocols

The credibility of comparative data relies on robust experimental design. Key methodologies from the cited studies include:

- **Parasite Challenge:** Birds are typically infected with a standardized dose of sporulated *Eimeria* oocysts (e.g., 50,000-75,000 oocysts/bird) directly into the crop or via oral gavage to ensure consistent infection pressure [1] [6].
- **Evaluation Metrics:** The core parameters measured across studies are [1] [5] [4]:
 - **Performance:** Body Weight Gain (BWG), Feed Intake (FI), Feed Conversion Ratio (FCR).
 - **Pathology:** Lesion Scores (visual scoring of intestinal damage).
 - **Parasite Burden:** Oocyst Output (oocysts per gram of feces, OPG).
 - **Clinical Outcome:** Mortality Rates.
- **Drug Administration:** **Amprolium** is commonly administered via **drinking water** at doses such as 125 ppm or 1 g/L, or in feed according to established guidelines [1] [2] [7].

Mechanisms of Action and Regulatory Status

Understanding how these drugs work provides context for their efficacy and resistance profiles.



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- **Regulatory Status:** In the United States, **amprolium** is approved for use in feed and water for various livestock, including cattle, chickens, and turkeys. It is noteworthy that it **does not require a Veterinary Feed Directive (VFD)**, making it more accessible for producers [8] [7].

Conclusion for Professionals

In summary, for researchers and drug development professionals, the data indicates:

- **Amprolium** remains a **solidly effective and accessible anticoccidial**, particularly where resistance to other chemicals is a concern.

- **Toltrazuril and Diclazuril** generally represent the **highest tier of efficacy** among the drugs studied.
- The choice between **amprolium** and **ionophores like monensin** is less clear-cut and appears to be highly dependent on the specific farm context, history of drug use, and the prevailing Eimeria strains.
- A prominent research focus is on **combining drugs like amprolium with non-chemical alternatives** (e.g., probiotics, phytogenics) to enhance efficacy and potentially delay resistance.

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